

# A Technical Overview of Diphenylacetyl Chloride: Molecular Weight and Formula

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## Compound of Interest

Compound Name: Diphenylacetyl chloride

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is paramount. This guide provides core technical data on **Diphenylacetyl chloride**, a reagent utilized in various organic syntheses.

**Diphenylacetyl chloride** is an acyl chloride that is valuable in organic chemistry, particularly for introducing the diphenylacetyl group into molecules.<sup>[1]</sup> It is used in the synthesis of pharmaceuticals and other complex organic compounds.<sup>[1]</sup>

## Quantitative Data Summary

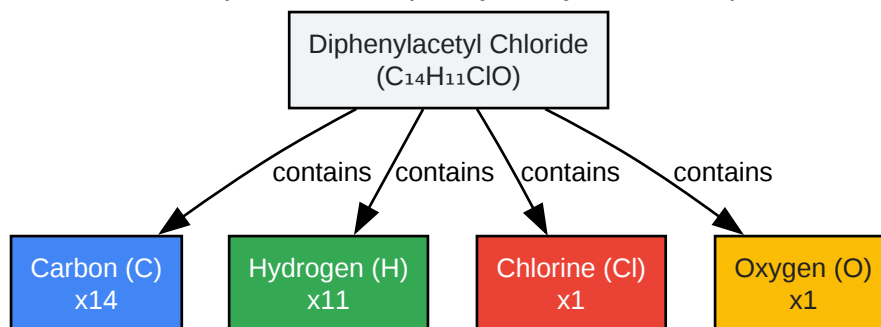
The fundamental molecular properties of **Diphenylacetyl chloride** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>11</sub> ClO <sup>[2][3][4]</sup>
Linear Formula	(C <sub>6</sub> H <sub>5</sub> ) <sub>2</sub> CHCOC <sup>[5][6]</sup>
Molecular Weight	230.69 g/mol <sup>[2][3][4][5][6]</sup>
CAS Number	1871-76-7 <sup>[2][5]</sup>

## Elemental Composition

The following diagram illustrates the elemental makeup of a single molecule of **Diphenylacetyl chloride** as derived from its molecular formula.

Elemental Composition of Diphenylacetyl Chloride (C<sub>14</sub>H<sub>11</sub>ClO)



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Elemental composition of **Diphenylacetyl Chloride**.

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